

sodium bromoacetate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium bromoacetate*

Cat. No.: *B093927*

[Get Quote](#)

An In-depth Technical Guide to Sodium Bromoacetate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **sodium bromoacetate**, a versatile reagent in organic synthesis.

Core Chemical Properties

Sodium bromoacetate is a white crystalline solid that is highly soluble in water^[1]. It is an important raw material and intermediate used in various fields, including organic synthesis, agrochemicals, pharmaceuticals, and dyestuffs^[2].

Table 1: Physical and Chemical Properties of **Sodium Bromoacetate**

Property	Value	References
Molecular Formula	C₂H₂BrNaO₂	[1] [3] [4] [5] [6]
Molecular Weight	~160.93 g/mol	[3] [7] [8]
Appearance	White crystalline solid	[1]
Melting Point	>300°C	[1]
Solubility	Soluble in water	[1] [5]

| Odor | Pungent |[\[1\]](#) |

Table 2: Chemical Structure Identifiers

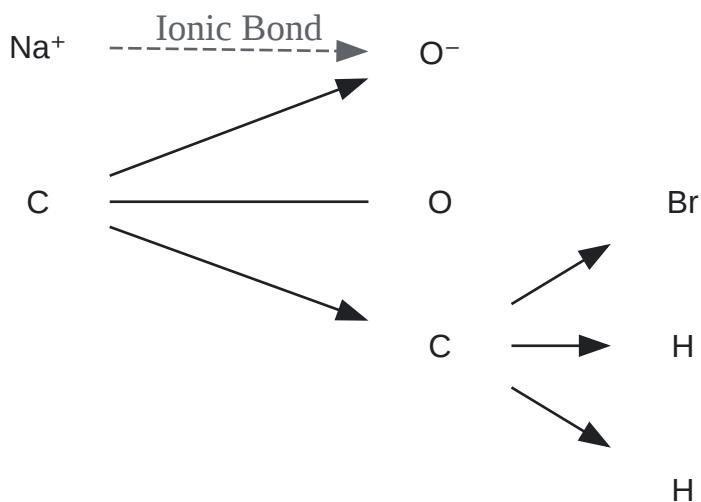
Identifier	Value	References
CAS Number	1068-52-6	[2] [3] [7] [8]
IUPAC Name	sodium 2-bromoacetate	[3]
SMILES	C(C(=O)[O-])Br.[Na+]	[5]
InChI	InChI=1S/C2H3BrO2.Na/c3-1-2(4)5;/h1H2,(H,4,5);/q;+1/p-1	[3] [4] [5]

| InChIKey | SESOVUNEZQNBV-UHFFFAOYSA-M |[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#) |

Chemical Structure

The structure of **sodium bromoacetate** consists of a sodium cation (Na^+) ionically bonded to the carboxylate group of a bromoacetate anion ($\text{BrCH}_2\text{COO}^-$).

Chemical Structure of Sodium Bromoacetate



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Sodium Bromoacetate**.

Reactivity and Applications

Sodium bromoacetate serves as a key reagent in organic synthesis, primarily as a brominating agent to introduce bromine atoms into molecules[1]. Its reactivity stems from the presence of the bromoacetyl group, making it a valuable building block for more complex organic compounds such as pyruvic acid and various acetate derivatives[1].

In the field of drug development, bromoacetophenones, which can be synthesized using **sodium bromoacetate**, are recognized as important pharmaceutical intermediates[9]. The compound's utility is also demonstrated in S_n2 reactions, for instance, in its reaction with aliphatic carboxylate ions[10].

Experimental Protocols

Synthesis of Bromoacetic Acid from Chloroacetic Acid and Potassium Bromide

A common method for preparing bromoacetic acid, the parent acid of **sodium bromoacetate**, involves the reaction of chloroacetic acid with a bromide salt in the presence of sulfuric acid. This protocol is adapted from a patented industrial process[11].

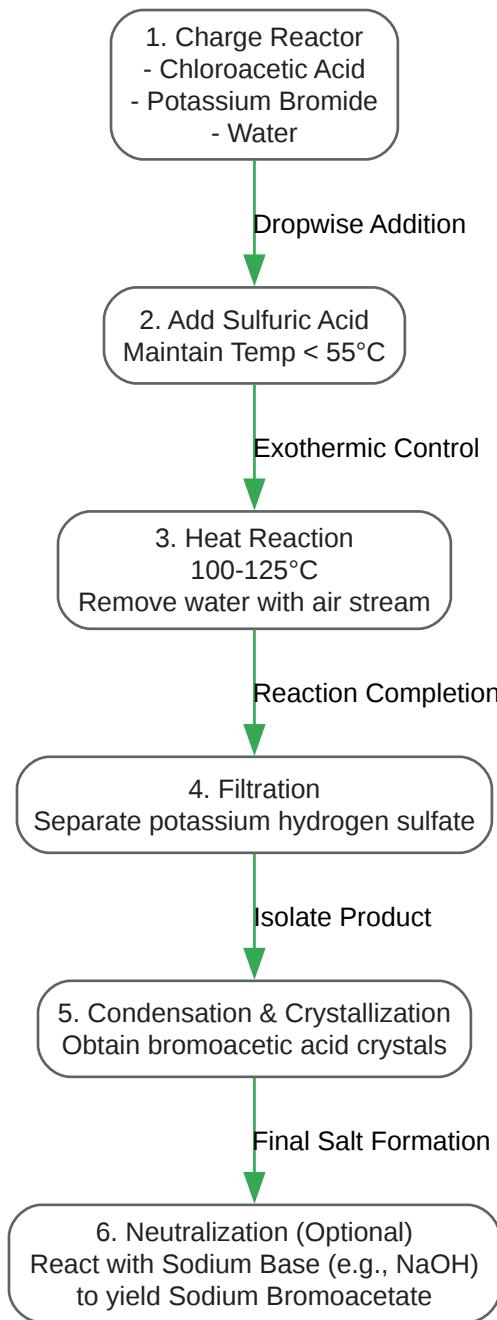
Materials:

- Chloroacetic acid (0.5 mol)
- Potassium bromide (0.65 mol)
- Sulfuric acid (0.65 mol)
- Water (50 ml)
- Four-necked flask (500 ml) equipped with a stirrer, thermometer, and dropping funnel.

Procedure:

- Charge the four-necked flask with chloroacetic acid (0.5 mol), potassium bromide (0.65 mol), and 50 ml of water[11].
- Stir the mixture vigorously.
- Slowly add sulfuric acid (0.65 mol) dropwise to the mixture, ensuring the internal temperature is maintained below 55°C[11].
- After the addition is complete, heat the reaction mixture in an oil bath to 100-125°C[11].
- Blow air into the mixture to facilitate the removal of water[11].
- Once the reaction is complete, filter the resulting potassium hydrogen sulfate and wash it with acetone[11].
- Condense the filtrate and washings to obtain crystals of bromoacetic acid[11]. The reported yield for this step is 98.2%[11].
- To obtain **sodium bromoacetate**, the resulting bromoacetic acid can be neutralized with an equimolar amount of a sodium base, such as sodium hydroxide or sodium carbonate, in a suitable solvent.

Synthesis Workflow for Bromoacetic Acid



[Click to download full resolution via product page](#)

Caption: General workflow for bromoacetic acid synthesis.

Safety and Handling

Sodium bromoacetate is classified as a hazardous substance and requires careful handling to avoid exposure.

GHS Hazard Statements:

- H301: Toxic if swallowed[3].
- H315: Causes skin irritation[3][12].
- H319: Causes serious eye irritation[3][12].
- H335: May cause respiratory irritation[3][12].

Precautionary Measures:

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area[13][14]. Do not eat, drink, or smoke when using this product[13][15].
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection[1][13][14]. In case of inadequate ventilation, wear respiratory protection[14].
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances[13]. Keep containers tightly closed when not in use[13]. Store locked up[16].
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice[13][16]. If on skin, wash off immediately with plenty of water[13][16]. If inhaled, remove to fresh air[13][16]. If swallowed, call a poison center or doctor immediately and rinse mouth[15][16]. Do NOT induce vomiting[13][16].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. SODIUM BROMOACETATE | 1068-52-6 [chemicalbook.com]
- 3. Sodium bromoacetate | C2H2BrNaO2 | CID 23675628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sodium bromoacetate - Wikidata [wikidata.org]
- 5. Page loading... [guidechem.com]
- 6. Sodium bromoacetate, 98% | Fisher Scientific [fishersci.ca]
- 7. SODIUM BROMOACETATE | CymitQuimica [cymitquimica.com]
- 8. scbt.com [scbt.com]
- 9. researchgate.net [researchgate.net]
- 10. ias.ac.in [ias.ac.in]
- 11. US4123443A - Process for the preparation of bromoacetic acid and esters thereof - Google Patents [patents.google.com]
- 12. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 13. aksci.com [aksci.com]
- 14. synquestlabs.com [synquestlabs.com]
- 15. assets.thermofisher.com [assets.thermofisher.com]
- 16. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [sodium bromoacetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093927#sodium-bromoacetate-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com